

# 6-methoxy-N2-methylpyridine-2,3-diamine

## chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** January 2026

### Compound of Interest

**Compound Name:** 6-methoxy-N2-methylpyridine-2,3-diamine

**Cat. No.:** B1353557

[Get Quote](#)

An In-Depth Technical Guide to **6-methoxy-N2-methylpyridine-2,3-diamine**: Properties, Synthesis, and Applications

## Introduction

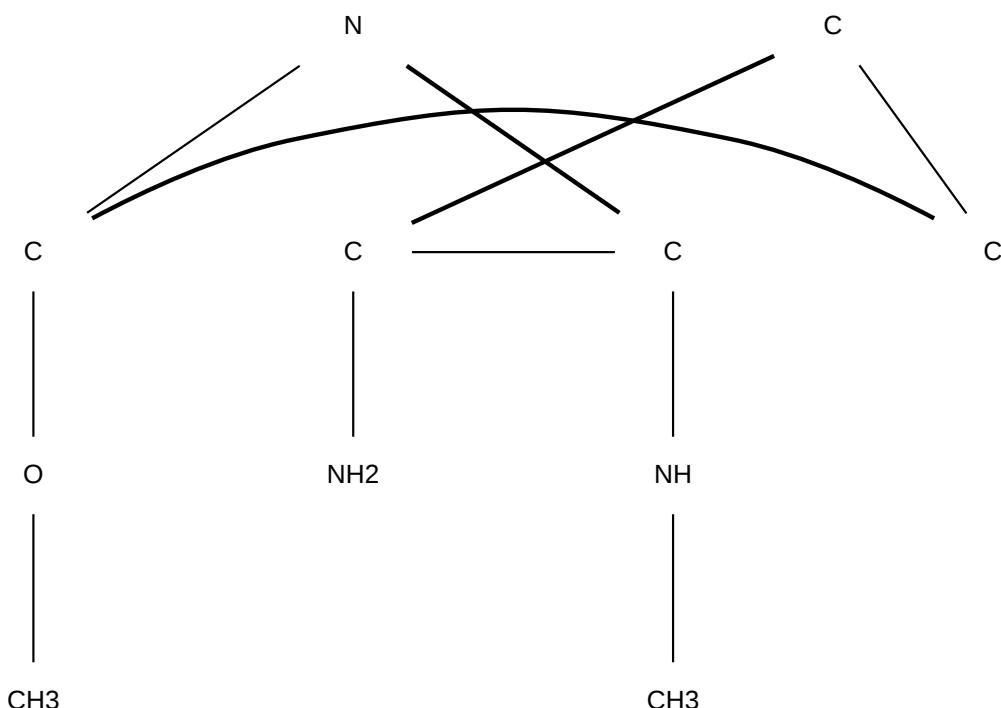
**6-methoxy-N2-methylpyridine-2,3-diamine** is a substituted pyridine derivative that has garnered significant interest in medicinal chemistry. Its unique arrangement of functional groups—a methoxy group, a primary amine, and a secondary methylamine—on a pyridine scaffold makes it a valuable and versatile building block for the synthesis of complex heterocyclic compounds. This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and applications, with a particular focus on its role as a key intermediate in the development of novel therapeutic agents. The strategic positioning of its substituents allows for regioselective reactions, enabling the construction of fused ring systems that are central to the structure of many biologically active molecules.

## Chemical Structure and Properties

The structural and electronic properties of **6-methoxy-N2-methylpyridine-2,3-diamine** are fundamental to its reactivity and utility as a chemical intermediate.

## Molecular Structure

The molecule consists of a central pyridine ring substituted at the 2, 3, and 6 positions. The IUPAC name, **6-methoxy-N2-methylpyridine-2,3-diamine**, precisely describes these substitutions. The core structure features an electron-donating methoxy group at position 6, a primary amine at position 3, and a methylamino group at position 2.



[Click to download full resolution via product page](#)

Caption: 2D Chemical Structure of **6-methoxy-N<sub>2</sub>-methylpyridine-2,3-diamine**.

## Physicochemical Properties

A summary of the key physicochemical properties is presented in the table below. These values are critical for designing reaction conditions, purification procedures, and formulation strategies.

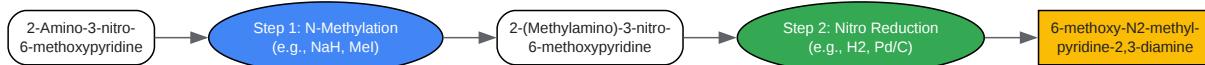
Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>11</sub> N <sub>3</sub> O	
Molecular Weight	153.18 g/mol	
CAS Number	1211533-51-6	
Appearance	Solid	
Melting Point	108 - 110 °C	
Boiling Point (Predicted)	302.5±35.0 °C at 760 mmHg	
Density (Predicted)	1.18±0.1 g/cm <sup>3</sup>	
pKa (Predicted)	5.43±0.10 (most basic)	
LogP (Predicted)	0.76	

## Synthesis and Purification

The synthesis of **6-methoxy-N2-methylpyridine-2,3-diamine** is a multi-step process that requires careful control of reaction conditions to achieve high yield and purity. A common synthetic route starts from 2-amino-3-nitro-6-methoxypyridine.

## Synthetic Workflow

The overall transformation involves two key steps: N-methylation of the amino group followed by the reduction of the nitro group. The choice of a selective methylation strategy is crucial to avoid methylation at undesired positions. The subsequent nitro reduction is typically achieved using standard catalytic hydrogenation or metal-based reducing agents.

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [6-methoxy-N2-methylpyridine-2,3-diamine chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1353557#6-methoxy-n2-methylpyridine-2-3-diamine-chemical-properties-and-structure\]](https://www.benchchem.com/product/b1353557#6-methoxy-n2-methylpyridine-2-3-diamine-chemical-properties-and-structure)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)